

Spectral Characterization of 4-Methyl-2-nitropyridine-1-oxide: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-2-nitropyridine-1-oxide

CAS No.: 100047-40-3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed analysis of the expected nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) spectral data for the compound **4-Methyl-2-nitropyridine-1-oxide**. As a key heterocyclic building block, a thorough understanding of its spectral properties is crucial for its identification, purity assessment, and the elucidation of its role in complex chemical transformations. This document synthesizes theoretical principles with data from closely related analogs to offer a robust predictive framework for its characterization.

Molecular Structure and its Influence on Spectral Data

4-Methyl-2-nitropyridine-1-oxide is a derivative of pyridine N-oxide, featuring a methyl group at the 4-position and a nitro group at the 2-position. The presence of the N-oxide functionality, the electron-withdrawing nitro group, and the electron-donating methyl group creates a unique electronic environment within the aromatic ring, which profoundly influences its spectroscopic signatures.

Caption: Molecular structure of **4-Methyl-2-nitropyridine-1-oxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR spectra of **4-Methyl-2-nitropyridine-1-oxide** are based on the analysis of related structures such as 4-nitropyridine N-oxide and methylated pyridine N-oxides.[1]

^1H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group protons. The chemical shifts are influenced by the electronic effects of the substituents. The N-oxide group generally shields the protons at the 2 and 4 positions, while the nitro group strongly deshields adjacent protons.

Expected ^1H NMR Data:

Proton	Expected Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-3	8.0 - 8.3	d	~8-9	Deshielded by the adjacent electron-withdrawing nitro group.
H-5	7.2 - 7.5	d	~8-9	Influenced by the N-oxide and the para-methyl group.
H-6	8.2 - 8.5	s	-	Deshielded by the adjacent N-oxide and the ortho-nitro group.
CH ₃	2.4 - 2.6	s	-	Typical chemical shift for a methyl group on an aromatic ring.

Experimental Protocol for ¹H NMR Spectroscopy:

A standard protocol for acquiring a ¹H NMR spectrum would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
 - Use a 30-degree pulse angle.

- Set the relaxation delay to 1-2 seconds.
- Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction.



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Caption: A typical workflow for acquiring and analyzing a ^1H NMR spectrum.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon skeleton. The chemical shifts of the aromatic carbons are particularly sensitive to the electronic effects of the substituents.

Expected ^{13}C NMR Data:

Carbon	Expected Chemical Shift (δ , ppm)	Rationale
C-2	148 - 152	Attached to the nitro group, significantly deshielded.
C-3	125 - 128	Influenced by the adjacent nitro group.
C-4	140 - 145	Attached to the methyl group and influenced by the N-oxide.
C-5	120 - 123	Shielded relative to other aromatic carbons.
C-6	135 - 138	Adjacent to the N-oxide.
CH ₃	18 - 22	Typical chemical shift for an aromatic methyl carbon.

Infrared (IR) Spectroscopy

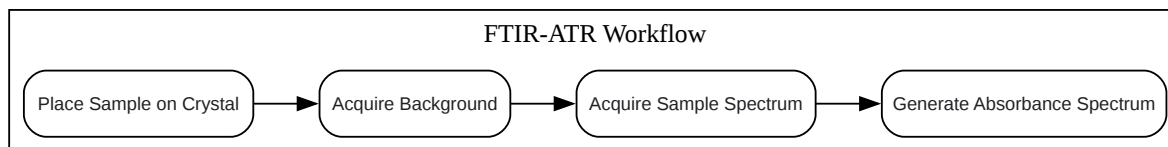
IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Expected IR Absorption Bands:

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity	Rationale
NO ₂ Asymmetric Stretch	1520 - 1560	Strong	Characteristic of aromatic nitro compounds.
NO ₂ Symmetric Stretch	1340 - 1370	Strong	Characteristic of aromatic nitro compounds.
N-O Stretch (N-oxide)	1200 - 1300	Strong	A prominent band for pyridine N-oxides.
C=C & C=N Aromatic Stretch	1400 - 1600	Medium-Strong	Multiple bands are expected in this region.
C-H Aromatic Stretch	3000 - 3100	Medium-Weak	Characteristic of aromatic C-H bonds.
C-H Aliphatic Stretch (CH ₃)	2850 - 3000	Medium-Weak	Characteristic of the methyl group C-H bonds.

Experimental Protocol for IR Spectroscopy (ATR):

- **Sample Preparation:** Place a small amount of the solid sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- **Instrument Setup:** Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Acquisition:** Collect a background spectrum of the clean ATR crystal. Then, collect the sample spectrum.
- **Processing:** The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.



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Caption: A simplified workflow for FTIR-ATR analysis.

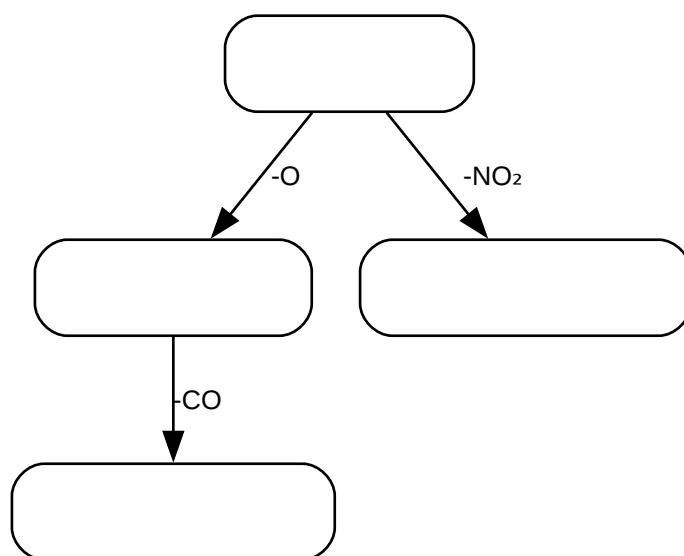
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **4-Methyl-2-nitropyridine-1-oxide** ($C_6H_6N_2O_3$), the expected molecular weight is approximately 154.12 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)

Expected Fragmentation Pattern (Electron Ionization - EI):

The molecular ion peak (M^+) is expected at m/z 154. Subsequent fragmentation is likely to involve the loss of oxygen atoms from the N-oxide and nitro groups, as well as the loss of the nitro group itself.

- $[M]^+$ (m/z 154): The molecular ion.
- $[M-O]^+$ (m/z 138): Loss of an oxygen atom from the N-oxide is a common fragmentation pathway for pyridine N-oxides.
- $[M-NO]^+$ (m/z 124): Loss of a nitric oxide radical.
- $[M-NO_2]^+$ (m/z 108): Loss of the nitro group.
- $[M-O-CO]^+$ (m/z 110): Subsequent loss of carbon monoxide from the $[M-O]^+$ fragment.



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Caption: Plausible fragmentation pathway for **4-Methyl-2-nitropyridine-1-oxide** in EI-MS.

Conclusion

The spectral data predictions presented in this guide provide a comprehensive framework for the characterization of **4-Methyl-2-nitropyridine-1-oxide**. By leveraging established principles of spectroscopy and comparative analysis with related compounds, researchers can confidently identify and assess the purity of this important chemical entity. The provided experimental protocols offer a starting point for obtaining high-quality spectral data.

References

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